

Sulfo-Cy3-Methyltetrazine: A Technical Guide to Storage, Handling, and Application

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Compound of Interest

Compound Name: Sulfo-Cy3-Methyltetrazine

Cat. No.: B12280861

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the storage, handling, and experimental application of **Sulfo-Cy3-Methyltetrazine**, a water-soluble fluorescent probe crucial for bioorthogonal labeling in complex biological systems. This document outlines critical data on its properties, detailed protocols for its use, and visual workflows to ensure optimal performance and safety in the laboratory.

Core Properties of Sulfo-Cy3-Methyltetrazine

Sulfo-Cy3-Methyltetrazine is a highly efficient bioorthogonal labeling reagent. The sulfonated cyanine dye (Sulfo-Cy3) imparts bright fluorescence and aqueous solubility, while the methyltetrazine moiety enables a rapid and specific reaction with trans-cyclooctene (TCO) functionalized molecules. This reaction, known as the inverse-electron-demand Diels-Alder (IEDDA) cycloaddition, is characterized by its exceptional kinetics and biocompatibility, proceeding efficiently under physiological conditions without the need for a catalyst.^{[1][2]}

Physicochemical and Spectral Data

A summary of the key quantitative data for **Sulfo-Cy3-Methyltetrazine** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C42H49N7O10S3	[3][4]
Molecular Weight	908.1 g/mol	[3][4][5]
Purity	>95% (typically assessed by HPLC)	[3][5]
Appearance	Red solid	[5]
Excitation Maximum (λ_{ex})	555 nm	[3]
Emission Maximum (λ_{em})	580 nm	[3]
Molar Extinction Coefficient (ϵ)	150,000 L·mol ⁻¹ ·cm ⁻¹	[3][5]
Solubility	Water, DMSO, DMF, DCM, MeOH	[3][5]

Storage and Stability

Proper storage and handling are paramount to maintaining the integrity and reactivity of **Sulfo-Cy3-Methyltetrazine**.

Condition	Recommendation	Rationale	Source(s)
Long-Term Storage	-20°C in the dark.	To prevent degradation of the fluorophore and the tetrazine moiety.	[3][5][6]
Short-Term Storage (Stock Solutions)	Reconstituted DMSO stock solutions can be stored at $\leq -15^{\circ}\text{C}$ for up to two weeks.	To minimize hydrolysis and degradation in solution.	[7]
Desiccation	Store in a desiccated environment.	To prevent hydrolysis of the compound.	[5][6]
Light Exposure	Avoid prolonged exposure to light.	The cyanine dye is susceptible to photobleaching.	[6]
Transportation	Can be shipped at ambient temperature for up to 3 weeks.	Demonstrates reasonable short-term stability at room temperature.	[6]
Aqueous Stability	Methyltetrazines exhibit optimal stability at physiological pH.	Electron-donating methyl group enhances stability compared to unsubstituted tetrazines.	[3][8]

Experimental Protocols

The following section provides a detailed methodology for a typical protein labeling experiment using **Sulfo-Cy3-Methyltetrazine** in a two-step process involving the modification of a target protein with a TCO-linker, followed by reaction with the **Sulfo-Cy3-Methyltetrazine**.

Part 1: Modification of Target Protein with a TCO-NHS Ester

This protocol describes the labeling of primary amines (e.g., lysine residues) on a protein with a TCO-NHS ester.

Materials:

- Protein of interest
- Amine-free buffer (e.g., 100 mM sodium phosphate, 150 mM NaCl, pH 7.5)[2]
- TCO-NHS ester
- Anhydrous DMSO
- Size-Exclusion Chromatography (SEC) column (e.g., Sephadex G-25)

Procedure:

- Protein Preparation: Buffer exchange the protein into an amine-free buffer.[2] The protein concentration should ideally be 1-5 mg/mL.[2]
- TCO-NHS Ester Stock Solution: Immediately before use, dissolve the TCO-NHS ester in anhydrous DMSO to a concentration of 10 mM.[2]
- Labeling Reaction: Add a 10- to 20-fold molar excess of the TCO-NHS ester solution to the protein solution.[2]
- Incubation: Incubate the reaction for 1-2 hours at room temperature or overnight at 4°C with gentle mixing.
- Purification: Remove the unreacted TCO-NHS ester and byproducts by SEC using the amine-free buffer as the eluent. Collect the fractions containing the TCO-modified protein.

Part 2: Bioorthogonal Labeling with Sulfo-Cy3-Methyltetrazine

This protocol describes the reaction between the TCO-functionalized protein and **Sulfo-Cy3-Methyltetrazine**.

Materials:

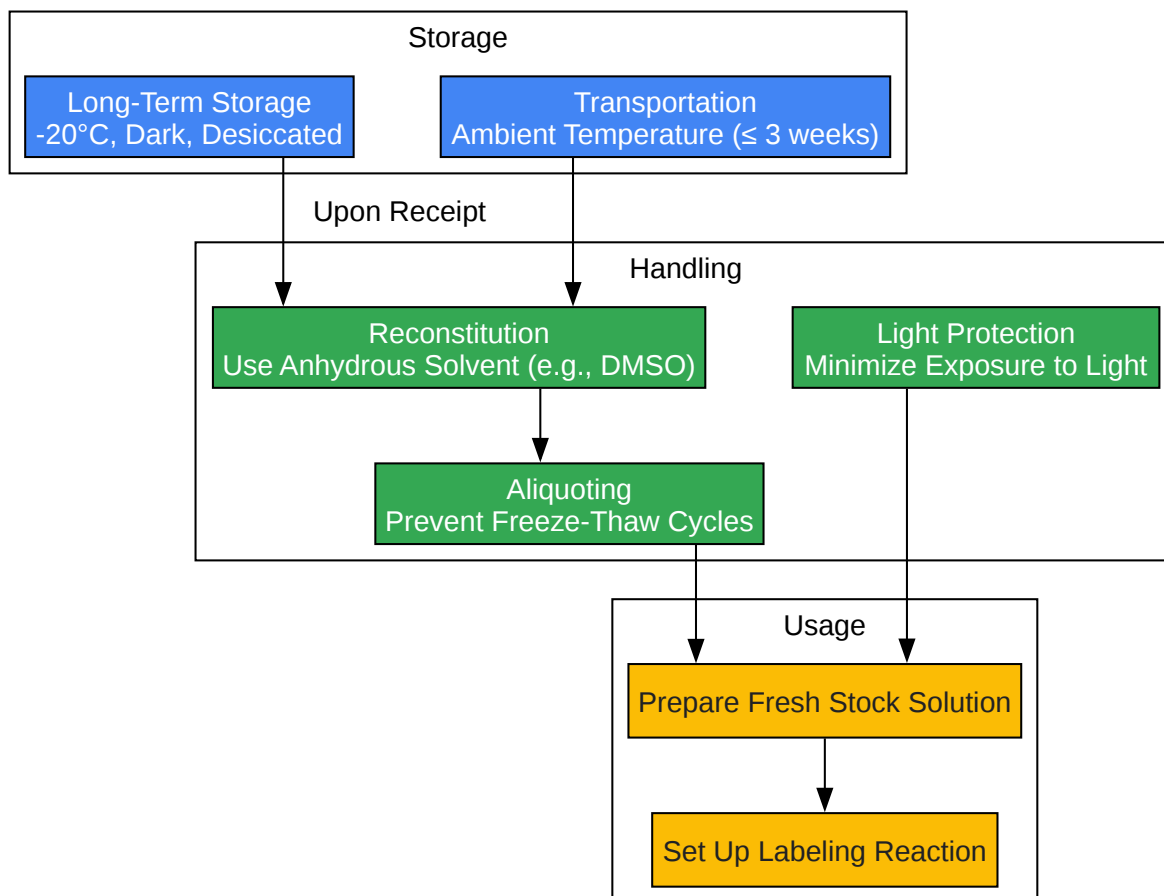
- TCO-modified protein
- **Sulfo-Cy3-Methyltetrazine**
- Reaction buffer (e.g., PBS, pH 7.4)
- Anhydrous DMSO (if needed for stock solution)

Procedure:

- Reactant Preparation:
 - Prepare the TCO-modified protein in the reaction buffer.
 - Dissolve the **Sulfo-Cy3-Methyltetrazine** in a compatible solvent (e.g., water or DMSO) to a concentration of 1-5 mM and then dilute into the reaction buffer.[\[9\]](#)
- Ligation Reaction: Add a slight molar excess (1.1 to 2-fold) of the **Sulfo-Cy3-Methyltetrazine** solution to the TCO-modified protein solution.[\[2\]](#)
- Incubation: The reaction is typically complete within 10-60 minutes at room temperature.[\[2\]](#) The progress of the reaction can be monitored by the disappearance of the characteristic color of the tetrazine.[\[1\]](#)[\[2\]](#)
- Purification (Optional): If necessary, remove any unreacted **Sulfo-Cy3-Methyltetrazine** by SEC.
- Characterization: Determine the degree of labeling (DOL) by measuring the absorbance of the protein at 280 nm and the Sulfo-Cy3 dye at its maximum absorbance wavelength (~555 nm).

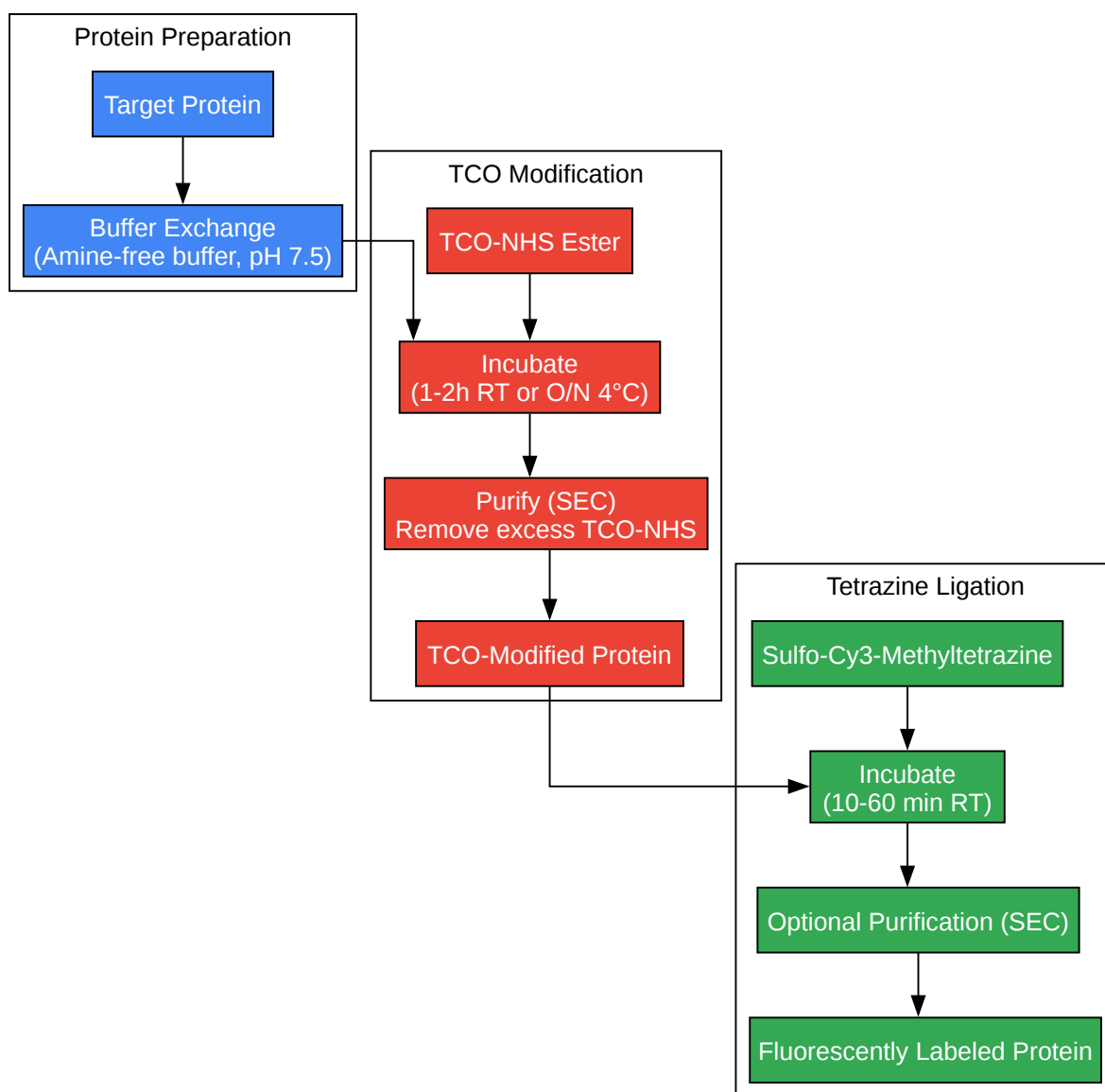
Visualizing Workflows and Pathways

To further clarify the procedures and relationships, the following diagrams have been generated using Graphviz (DOT language).



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Caption: Logical workflow for the storage and handling of **Sulfo-Cy3-Methyltetrazine**.



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Caption: Experimental workflow for protein labeling via TCO-tetrazine ligation.

Safety and Handling Precautions

While a specific safety data sheet (SDS) for **Sulfo-Cy3-Methyltetrazine** was not found, general safety precautions for similar chemical compounds should be followed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, lab coats, and eye protection.[10] Handle the compound in a well-ventilated area and avoid inhalation of dust or fumes. In case of contact with skin or eyes, rinse thoroughly with water.[10] For detailed safety information, it is recommended to consult the supplier's SDS for this or structurally related compounds.

This technical guide provides a foundational understanding for the effective use of **Sulfo-Cy3-Methyltetrazine**. For specific applications, further optimization of protocols may be necessary. Always refer to the manufacturer's instructions and relevant literature for the most up-to-date information.

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